

Dimethyl Icosanedioate: A Comprehensive Technical Guide for Advanced Research and Development

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Compound of Interest

Compound Name: *Dimethyl icosanedioate*

Cat. No.: *B1362715*

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Introduction: Beyond a Simple Diester

Dimethyl icosanedioate (CAS No. 42235-38-1) is a long-chain aliphatic diester that presents as a white to off-white crystalline solid.^{[1][2][3][4]} While its primary structure—a C20 dicarboxylic acid esterified with two methyl groups—suggests straightforward applications as a building block or plasticizer, a deeper analysis reveals its potential in more sophisticated domains, including specialty polymers and biomedical research.^{[1][5][6]} This guide provides an in-depth exploration of **dimethyl icosanedioate**, moving beyond basic data to explain the causality behind its synthesis, analysis, and potential applications for researchers, scientists, and drug development professionals.

Core Properties and Identification

Accurate identification and understanding of fundamental properties are the bedrock of any scientific investigation. **Dimethyl icosanedioate** is identified by the CAS number 42235-38-1.^{[1][7][8][9]} Its key physical and chemical properties are summarized in the table below for rapid reference.

Property	Value	Source(s)
CAS Number	42235-38-1	[7][9]
Molecular Formula	C ₂₂ H ₄₂ O ₄	[1][7][9]
Molecular Weight	370.57 g/mol	[1][2][7]
IUPAC Name	dimethyl icosanedioate	[6][8]
Synonyms	Dimethyl eicosanedioate, Eicosanedioic acid dimethyl ester	[1][4][5]
Appearance	White to almost white crystalline powder	[1][2][4]
Melting Point	65-67 °C	[2][10]
Boiling Point	223 °C @ 2 mmHg	[2][10]
Purity (Typical)	>95.0% (by GC)	[1][4]

Synthesis and Purification: A Validated Approach

The most direct and industrially scalable method for synthesizing **dimethyl icosanedioate** is the Fischer-Speier esterification of icosanedioic acid.[10][11] This classic acid-catalyzed reaction is an equilibrium process.[12] To ensure a high yield, the equilibrium must be shifted towards the product. This is achieved by applying Le Chatelier's principle, primarily through the use of a large excess of one reactant (methanol) and/or the removal of the water byproduct. [12][13][14]

Experimental Protocol: Fischer Esterification

This protocol describes a robust method for the synthesis and purification of **dimethyl icosanedioate** on a laboratory scale.

1. Reaction Setup:

- To a 500 mL round-bottom flask equipped with a magnetic stir bar, add icosanedioic acid (e.g., 34.2 g, 0.1 mol).

- Add anhydrous methanol (e.g., 250 mL). Methanol acts as both the reactant and the solvent, providing a large molar excess to drive the reaction forward.[14]
- While stirring, carefully add concentrated sulfuric acid (H_2SO_4 , e.g., 2 mL) dropwise as the catalyst. This protonates the carbonyl oxygen of the carboxylic acid, rendering the carbonyl carbon significantly more electrophilic and susceptible to nucleophilic attack by the methanol. [11][12]
- Attach a reflux condenser and heat the mixture to a gentle reflux (approx. 65 °C) for 4-6 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography (GC).

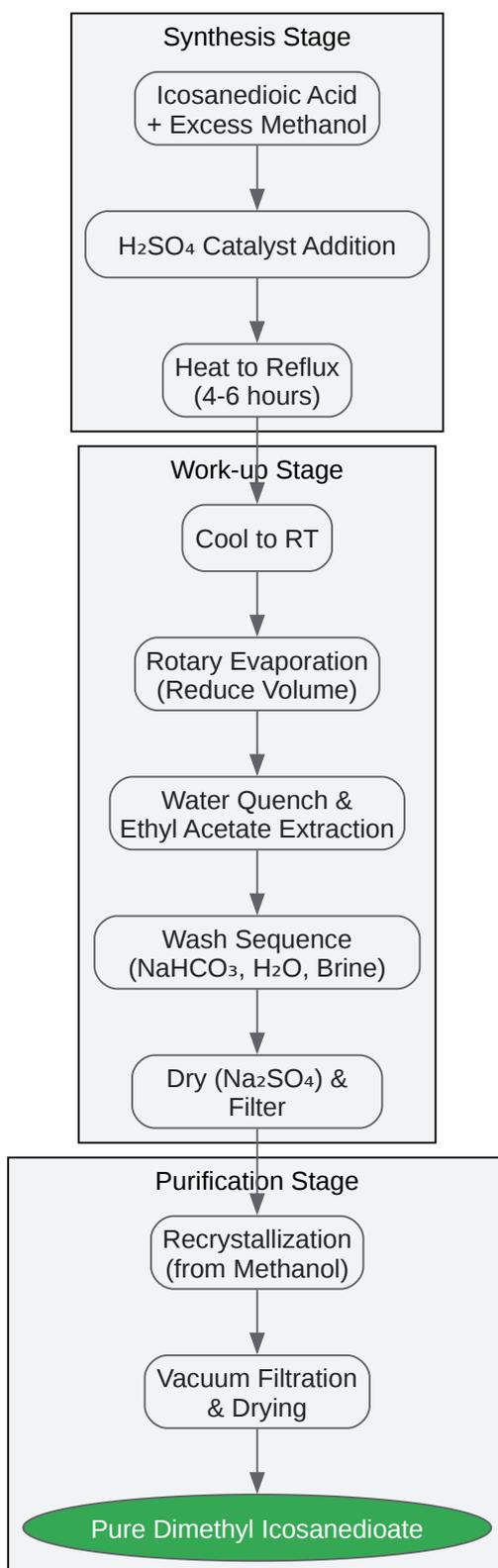
2. Work-up and Isolation:

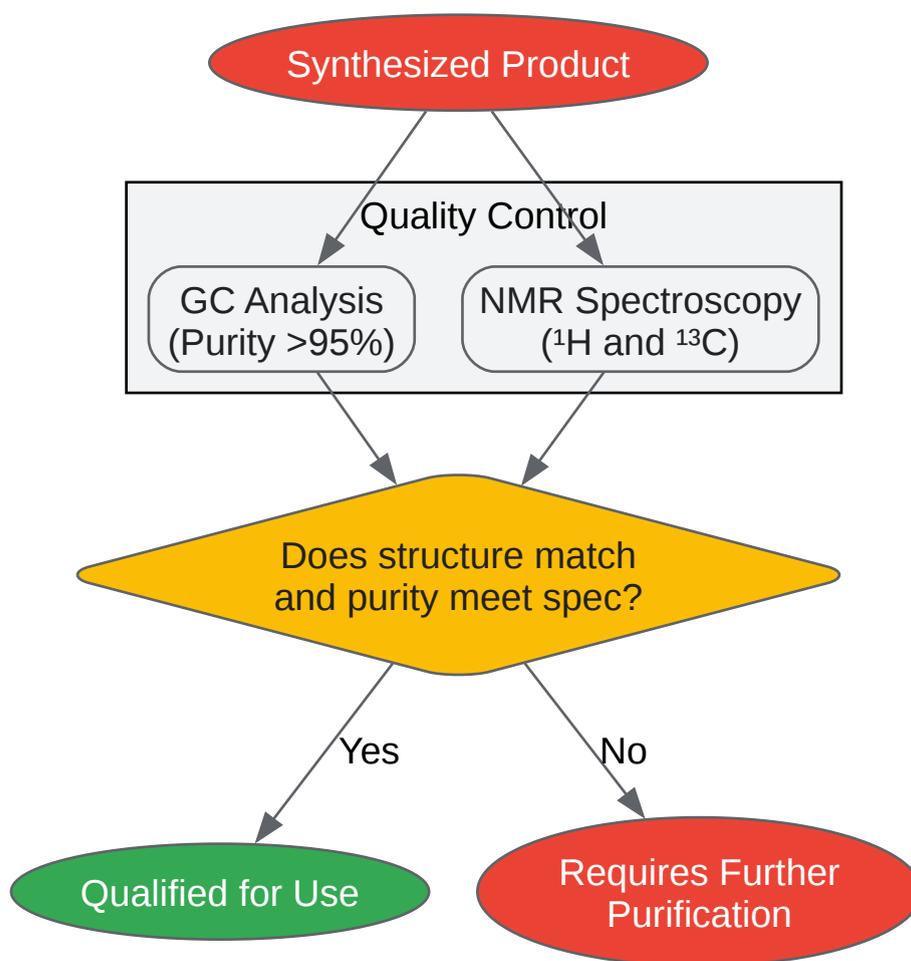
- After the reaction is complete, allow the mixture to cool to room temperature.
- Reduce the volume of methanol by approximately half using a rotary evaporator. This step simplifies the subsequent extraction.
- Transfer the concentrated mixture to a 1 L separatory funnel containing 300 mL of deionized water.
- Extract the aqueous phase with ethyl acetate (3 x 150 mL).
- Combine the organic extracts and wash sequentially with:
 - 150 mL of a saturated aqueous sodium bicarbonate (NaHCO_3) solution to neutralize the sulfuric acid catalyst. Caution: CO_2 evolution will occur.[14]
 - 150 mL of deionized water.
 - 150 mL of saturated aqueous sodium chloride (brine) to facilitate phase separation and remove residual water.[14]
- Dry the resulting organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and remove the solvent under reduced pressure to yield the crude product.

3. Purification:

- The crude **dimethyl icosanedioate** can be purified by recrystallization from a minimal amount of hot methanol or ethanol.
- Dissolve the crude solid in the hot solvent, allow it to cool slowly to room temperature, and then place it in an ice bath to maximize crystal formation.
- Collect the purified crystals by vacuum filtration, wash with a small amount of cold solvent, and dry under vacuum.

Diagram: Synthesis and Purification Workflow





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